

Essential Safety and Operational Guide for 3-Bromo-4-methoxybenzenesulfonyl Chloride

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Compound of Interest

Compound Name: 3-Bromo-4-methoxybenzenesulfonyl chloride

Cat. No.: B1274384



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This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **3-Bromo-4-methoxybenzenesulfonyl chloride** (CAS No: 23094-96-4). Adherence to these protocols is essential for ensuring personal safety and maintaining a secure laboratory environment.

Chemical and Physical Properties

Property	Value
Molecular Formula	C ₇ H ₆ BrClO ₃ S
Molecular Weight	285.54 g/mol [1]
Appearance	Solid
Melting Point	83-88 °C
Hazards	Harmful if swallowed, Causes severe skin burns and eye damage

Hazard Identification and GHS Classification

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral (Category 4)		Warning	H302: Harmful if swallowed
Skin Corrosion/Irritation (Category 1B)	Corrosion	Danger	H314: Causes severe skin burns and eye damage[2][3]
Serious Eye Damage/Eye Irritation (Category 1)	Corrosion	Danger	H314: Causes severe skin burns and eye damage[4]
Specific target organ toxicity — single exposure (Category 3), Respiratory system		Warning	H335: May cause respiratory irritation[5]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the primary defense against chemical exposure. The following PPE is mandatory when handling **3-Bromo-4-methoxybenzenesulfonyl chloride**:

PPE Category	Item	Specification
Eye and Face Protection	Safety Goggles and Face Shield	Chemical splash goggles are required. A face shield must be worn in addition to goggles, especially when there is a risk of splashing.[4][6]
Hand Protection	Chemical-Resistant Gloves	Nitrile gloves are recommended. Always inspect gloves for tears or defects before use and wash hands immediately after removal. Never reuse disposable gloves.[6]
Body Protection	Laboratory Coat	A flame-retardant lab coat that is fully buttoned is essential to protect against splashes and spills.[6]
Respiratory Protection	Chemical Fume Hood or Respirator	All handling of the solid compound or its solutions must be conducted in a certified chemical fume hood to avoid inhalation of dust.[4][6]
Foot Protection	Closed-Toe Shoes	Substantial, closed-toe shoes are mandatory to protect against spills.[6]

Operational Plan: Step-by-Step Handling Protocol

A systematic approach is critical for minimizing exposure and preventing accidents.

1. Preparation:

- Before starting work, ensure the chemical fume hood is functioning correctly.

- Gather all necessary equipment and reagents.
- Cover the work surface with disposable bench covers to contain any spills.[\[6\]](#)
- Ensure an appropriate spill kit is readily accessible.[\[6\]](#)

2. Weighing and Transfer:

- Perform all weighing and transfer operations within the chemical fume hood.[\[6\]](#)
- Use a disposable weighing boat to prevent contamination.
- Handle the compound gently to minimize dust generation.
- Open containers with the opening pointed away from your face.[\[6\]](#)

3. Post-Operation:

- Decontaminate all non-disposable equipment and glassware after use.
- Wipe down the work surface in the fume hood with an appropriate solvent.[\[6\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[4\]](#)

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Immediately call a POISON CENTER or doctor.[4]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower for at least 15 minutes. Wash contaminated clothing before reuse. Immediately call a physician.[4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Immediately call a POISON CENTER or doctor.[4]
Ingestion	Rinse mouth. DO NOT induce vomiting. Drink plenty of water. Never give anything by mouth to an unconscious person. Immediately call a POISON CENTER or doctor.[4]

Disposal Plan

Proper disposal of **3-Bromo-4-methoxybenzenesulfonyl chloride** and associated waste is crucial to prevent environmental contamination and ensure safety.

1. Chemical Waste:

- Dispose of contents/container to an approved waste disposal plant.[4]
- Do not allow the material to contaminate the ground water system.[4]

2. Contaminated Materials:

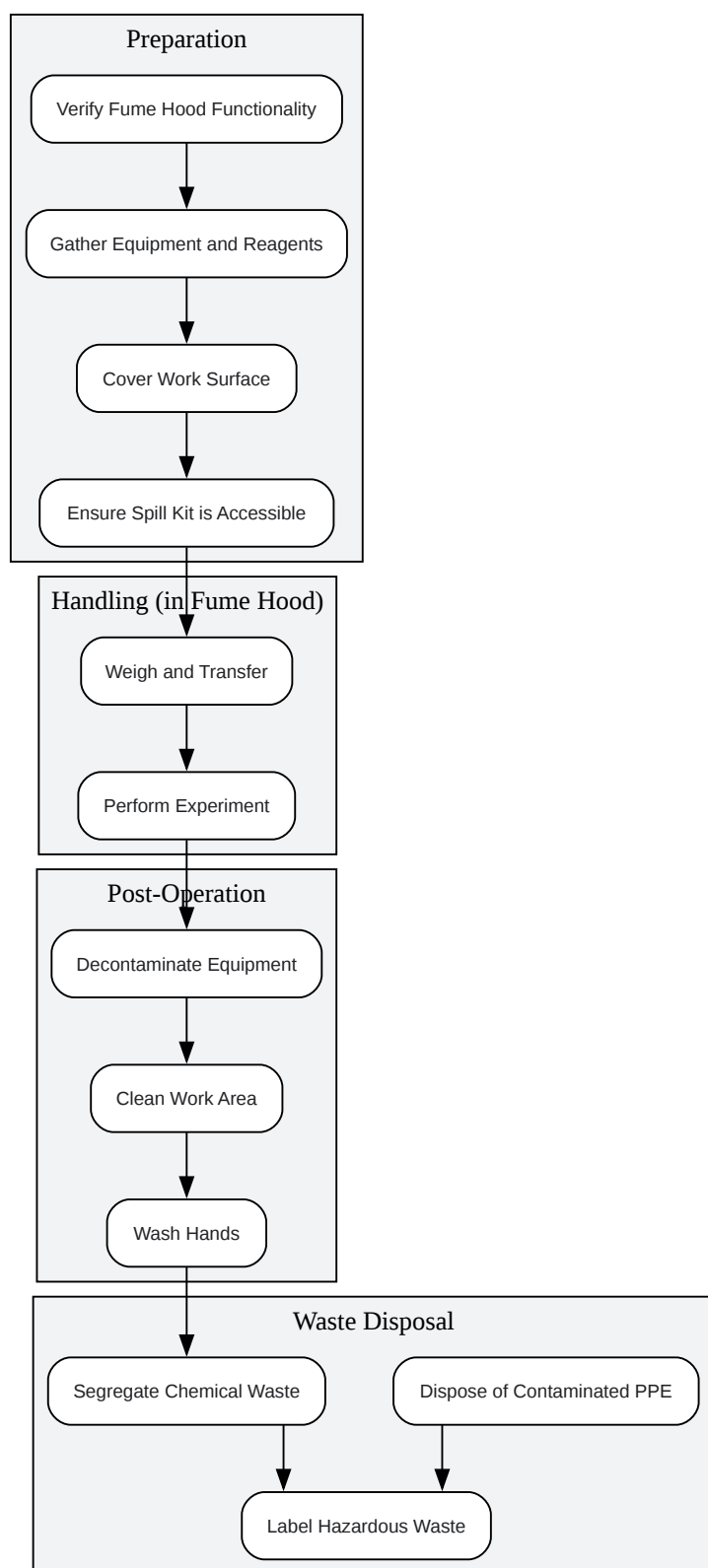
- All disposable items that have come into contact with the chemical, such as gloves, bench covers, and weighing paper, must be disposed of as hazardous waste.[6]

- Place these materials in a designated, sealed, and clearly labeled hazardous waste container.

3. Empty Containers:

- The first rinse of any container that held the chemical must be collected and disposed of as hazardous waste. For highly toxic chemicals, the first three rinses must be collected.^[7]

Workflow for Safe Handling of 3-Bromo-4-methoxybenzenesulfonyl chloride



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